

preparing TMP195 stock solution and working concentrations

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Compound of Interest		
Compound Name:	TMP195	
Cat. No.:	B15587253	Get Quote

Application Notes and Protocols for TMP195

For Researchers, Scientists, and Drug Development Professionals

Introduction

TMP195 is a potent and selective inhibitor of class IIa histone deacetylases (HDACs), with inhibitory constants (Ki) of 59, 60, 26, and 15 nM for HDAC4, HDAC5, HDAC7, and HDAC9, respectively.[1][2][3][4] It demonstrates high selectivity for class IIa HDACs over other HDAC classes.[4][5] **TMP195** has emerged as a valuable tool in cancer research and immunology, primarily due to its ability to modulate macrophage polarization and enhance anti-tumor immune responses.[3][6][7] These notes provide detailed protocols for the preparation of **TMP195** stock solutions and working concentrations for both in vitro and in vivo applications.

Data Presentation

Chemical Properties of TMP195

Property	Value	Reference
Molecular Weight	456.42 g/mol	[1][5][8]
Molecular Formula	C23H19F3N4O3	[5][8]

Solubility of TMP195



Solvent	Solubility	Reference
DMSO	≥ 91 mg/mL (199.37 mM)	[1]
Ethanol	91 mg/mL	[1]
Water	Insoluble	[1]

Recommended Concentrations for Experimental Use

Application	Concentration Range	Reference
In Vitro (Cell-based assays)	300 nM - 60 μM	[1][6][7]
In Vivo (Mouse models)	50 mg/kg daily (intraperitoneal)	[7][9]

Experimental Protocols Protocol 1: Preparation of TMP195 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **TMP195**, which can be stored for long-term use and diluted to working concentrations as needed.

Materials:

- TMP195 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- · Vortex mixer
- Ultrasonic bath (optional)

Procedure:

 Weighing TMP195: Accurately weigh the desired amount of TMP195 powder in a sterile microcentrifuge tube.



- Adding Solvent: Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 50 mM, or 100 mg/mL). It is recommended to use fresh DMSO as moisture can reduce solubility.[1]
- Dissolution: Vortex the solution thoroughly to dissolve the **TMP195** powder. If necessary, use an ultrasonic bath to aid dissolution.[8]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. When stored at -80°C in DMSO, the solution is stable for up to two years.[2][8]

Protocol 2: Preparation of In Vitro Working Solutions

This protocol details the dilution of the **TMP195** stock solution for use in cell-based assays.

Materials:

- TMP195 stock solution (from Protocol 1)
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes

Procedure:

- Thawing Stock Solution: Thaw an aliquot of the **TMP195** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final working concentrations. For example, to prepare a 10 μM working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- Application to Cells: Add the final diluted TMP195 solution to your cell cultures. Ensure the
 final concentration of DMSO in the culture medium is low (typically ≤ 0.1%) to avoid solventinduced cytotoxicity.

Protocol 3: Preparation of In Vivo Working Solutions



This protocol provides methods for preparing **TMP195** formulations for intraperitoneal (IP) administration in animal models. It is crucial to prepare these solutions fresh daily.[9]

Method A: DMSO Formulation

Materials:

- TMP195 powder
- 100% DMSO
- Sterile tubes

Procedure:

 Dissolve TMP195 in 100% DMSO to the desired concentration for injection. A common dosage is 50 mg/kg, which can be delivered in a volume of 50 μL for a 20g mouse.[7]

Method B: Co-solvent Formulation (for improved tolerability)

Materials:

- TMP195 stock solution in DMSO (e.g., 30 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl) or Corn Oil
- Sterile tubes

Procedure (Example for a 1 mL solution):[2]

- Start with 100 μL of a 30 mg/mL TMP195 stock solution in DMSO.
- Add 400 μL of PEG300 and mix thoroughly.
- Add 50 μL of Tween-80 and mix until the solution is clear.

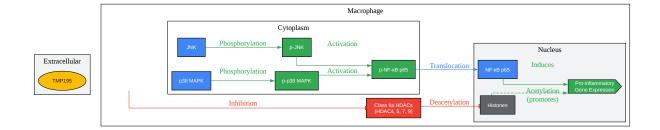


Add 450 μL of saline to bring the final volume to 1 mL.

Alternative Procedure (Corn Oil):[8][9]

- Prepare a stock solution of **TMP195** in DMSO.
- For the final formulation, mix 10% DMSO (containing **TMP195**) with 90% corn oil. For example, add 100 μL of the DMSO stock to 900 μL of corn oil.

Mandatory Visualizations TMP195 Mechanism of Action in Macrophages

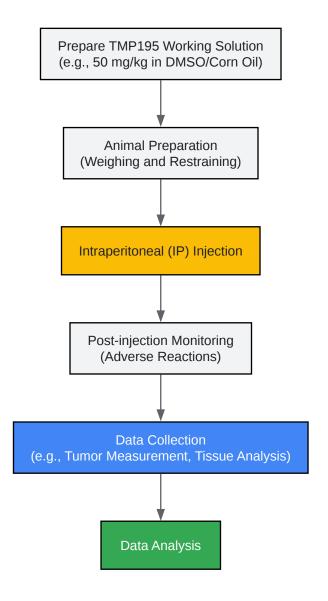


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Caption: **TMP195** inhibits Class IIa HDACs, leading to increased histone acetylation and activation of MAPK and NF-kB signaling pathways, promoting a pro-inflammatory macrophage phenotype.[6]

Experimental Workflow for In Vivo Studies





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Caption: A generalized workflow for conducting in vivo experiments using TMP195.[9]

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